

In-depth Technical Guide on 3-O-Methyltirotundin: Current Scientific Landscape

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Compound of Interest

Compound Name: 3-O-Methyltirotundin

Cat. No.: B1157414

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COMPOUND IDENTIFICATION

Compound Name	3-O-Methyltirotundin
CAS Number	1021945-29-8
Molecular Formula	C20H30O6
Compound Type	Sesquiterpenoid
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.

Foreword for Researchers, Scientists, and Drug Development Professionals

This document serves to consolidate the currently available technical information on the sesquiterpenoid **3-O-Methyltirotundin** (CAS Number: 1021945-29-8). A comprehensive search of scientific literature and chemical databases reveals that while this compound is chemically defined and commercially available for research purposes, there is a significant lack of published in-depth studies on its biological activities, mechanisms of action, and detailed experimental protocols.

The information presented herein is based on data from chemical suppliers and general knowledge of the compound class to which **3-O-Methyltirotundin** belongs. It is crucial to note

that specific experimental data, quantitative analyses, and established signaling pathways for this particular molecule are not available in the public domain at the time of this writing. This guide, therefore, aims to provide a foundational understanding and highlight the current research gap for this compound.

Chemical and Physical Properties

3-O-Methyltirobundin is classified as a sesquiterpenoid, a large class of naturally occurring 15-carbon isoprenoids. Its molecular formula is C₂₀H₃₀O₆. Based on supplier information, it is soluble in a range of organic solvents, including chloroform, dichloromethane, ethyl acetate, dimethyl sulfoxide (DMSO), and acetone.

Potential Biological Activities (Inferred from Related Compounds)

While specific biological data for **3-O-Methyltirobundin** is scarce, the broader class of sesquiterpenoids, particularly those isolated from plants of the Asteraceae family (such as *Vernonia* and *Tithonia* species), are known to exhibit a wide range of biological activities. Research on compounds structurally related to tirobundin suggests potential areas of investigation for **3-O-Methyltirobundin**.

- **Anti-inflammatory Activity:** Many sesquiterpene lactones have demonstrated potent anti-inflammatory effects, often through the inhibition of key inflammatory mediators.
- **Cytotoxic and Anti-cancer Activity:** Sesquiterpenoids are a well-established source of compounds with cytotoxic effects against various cancer cell lines. The presence of reactive functional groups is often correlated with this activity.
- **Antimicrobial and Antifungal Properties:** Various sesquiterpenoids have been shown to inhibit the growth of bacteria and fungi.
- **Nematicidal Activity:** A study on the parent compound, tirobundin, has shown it to possess nematicidal activity, suggesting that its derivatives might also be active against nematodes.
- **Anti-hyperglycemic Activity:** A study on constituents from *Tithonia diversifolia* mentioned the isolation of "tirobundin-3-O-methyl ether" and its evaluation for anti-hyperglycemic effects by

assessing glucose uptake in 3T3-L1 adipocytes. However, detailed quantitative data from this study is not readily available.

It is imperative to reiterate that these are potential activities based on related compounds, and dedicated experimental validation for **3-O-Methyltirobundin** is required.

Experimental Protocols

A thorough literature search did not yield any specific, detailed experimental protocols for the synthesis, isolation, or biological evaluation of **3-O-Methyltirobundin**. Researchers interested in studying this compound would need to develop their own protocols based on general methods for sesquiterpenoid analysis or adapt protocols from studies on structurally similar molecules.

Signaling Pathways

Due to the absence of mechanistic studies on **3-O-Methyltirobundin**, no signaling pathways have been elucidated for this compound.

Logical Relationship: Current Knowledge Gap

The following diagram illustrates the current state of knowledge regarding **3-O-Methyltirobundin**, highlighting the significant gap between its chemical identification and the lack of biological and mechanistic data.

Caption: Knowledge gap for **3-O-Methyltirobundin**.

Conclusion and Future Directions

3-O-Methyltirobundin is a chemically defined sesquiterpenoid with a confirmed CAS number. However, there is a clear and significant gap in the scientific literature regarding its biological properties. For researchers, scientists, and professionals in drug development, this compound represents an unexplored area with potential for discovery.

Future research should focus on:

- Isolation and Synthesis: Developing and publishing robust protocols for the isolation of **3-O-Methyltirobundin** from natural sources or its chemical synthesis to ensure a stable supply

for research.

- **Biological Screening:** Conducting broad biological screening to identify its primary activities (e.g., anti-inflammatory, anti-cancer, antimicrobial).
- **Dose-Response Studies:** Quantifying its potency and efficacy in relevant in vitro and in vivo models.
- **Mechanism of Action Studies:** Elucidating the molecular targets and signaling pathways through which it exerts its biological effects.

Until such studies are conducted and published, any discussion of the therapeutic potential of **3-O-Methyltirotundin** remains speculative and based on analogies to other sesquiterpenoids.

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